

# Substance Identification and Properties

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## Compound Focus: Diclobutrazol

CAS No.: 66345-62-8

Cat. No.: S593295

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The table below summarizes the key identification and physicochemical data for **Diclobutrazol**.

Property	Description
Chemical Name	Diclobutrazol (also known as dichlobutrazol) [1]
CAS Number	75736-33-3 [1] [2] [3]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> Cl <sub>2</sub> N <sub>3</sub> O [1] [2] [3]
Molecular Weight	328.24 g/mol [1] [2] [3]
Physical State	Neat (Solid) [1]
Melting Point	140 - 143 °C [1] [3]
Boiling Point	484.3 °C at 760 mmHg (predicted) [1] [3]
Flash Point	> 100 °C [1] [3]
Density	1.28 g/cm <sup>3</sup> (predicted) [1] [3]
Storage Temp.	0-6 °C [3]

## Hazards Identification

**Diclobutrazol** is classified as hazardous according to the available Safety Data Sheet, with the following specific risks [1]:

- **Eye Irritation:** Category 2 (Causes serious eye irritation) [1].
- **Aquatic Hazard:** Hazardous to the aquatic environment with long-lasting effects (Chronic Category 2) [1].

The associated hazard statements are **H319** and **H411** [1] [3].

## Safe Handling and Control Measures

Aspect	Precautionary Measures
<b>General Handling</b>	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Avoid contact with skin and eyes. Use non-sparking tools. Wear suitable protective clothing [1].

| **Personal Protection** | • **Eye/Face:** Tightly fitting safety goggles with side-shields [1]. • **Skin:** Wear fire-resistant, impervious clothing and chemical impermeable gloves [1]. • **Respiratory:** If exposure limits are exceeded or irritation occurs, use a full-face respirator [1]. || **Storage** | Store in a tightly closed container in a dry, cool, and well-ventilated place. Store apart from foodstuff containers [1]. |

## First Aid Measures

The following first aid measures are recommended [1] [2]:

- **Inhalation:** Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek medical attention immediately.
- **Skin Contact:** Take off contaminated clothing immediately. Wash skin with soap and plenty of water. Consult a doctor.
- **Eye Contact:** Rinse cautiously with water for several minutes (at least 20 minutes). Remove contact lenses if present and easy to do. Continue rinsing. Consult a doctor.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Disposal Considerations

- **Product:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal [1].
- **Contaminated Packaging:** Containers can be triply rinsed and offered for recycling or be disposed of in a sanitary landfill [1].

## Important Data Gaps and Research Considerations

For a comprehensive risk assessment, you should be aware of the following limitations in the available data:

- **Toxicological Data:** The SDS explicitly states that data for sections on **acute toxicity, carcinogenicity, mutagenicity, and reproductive toxicity is "not available"** [1]. This represents a significant gap for a full safety evaluation.
- **Ecological Toxicity:** While classified as toxic to aquatic life, specific quantitative data on toxicity to fish, daphnia, algae, and other organisms is listed as "no data available" [1].
- **Drug Development Context:** The search results confirm that **Diclobutrazol** is an **agricultural fungicide** [2] [4] [3]. It is not a pharmaceutical compound. For comparison, [5] details Cilostazol, a phosphodiesterase III inhibitor used to treat intermittent claudication, which is structurally and functionally distinct from **Diclobutrazol**.

## Proposed Experimental Protocol for Data Gap Analysis

Given the lack of toxicological data, here is a proposed high-level protocol to characterize the substance's safety profile, which could form the basis of a whitepaper.

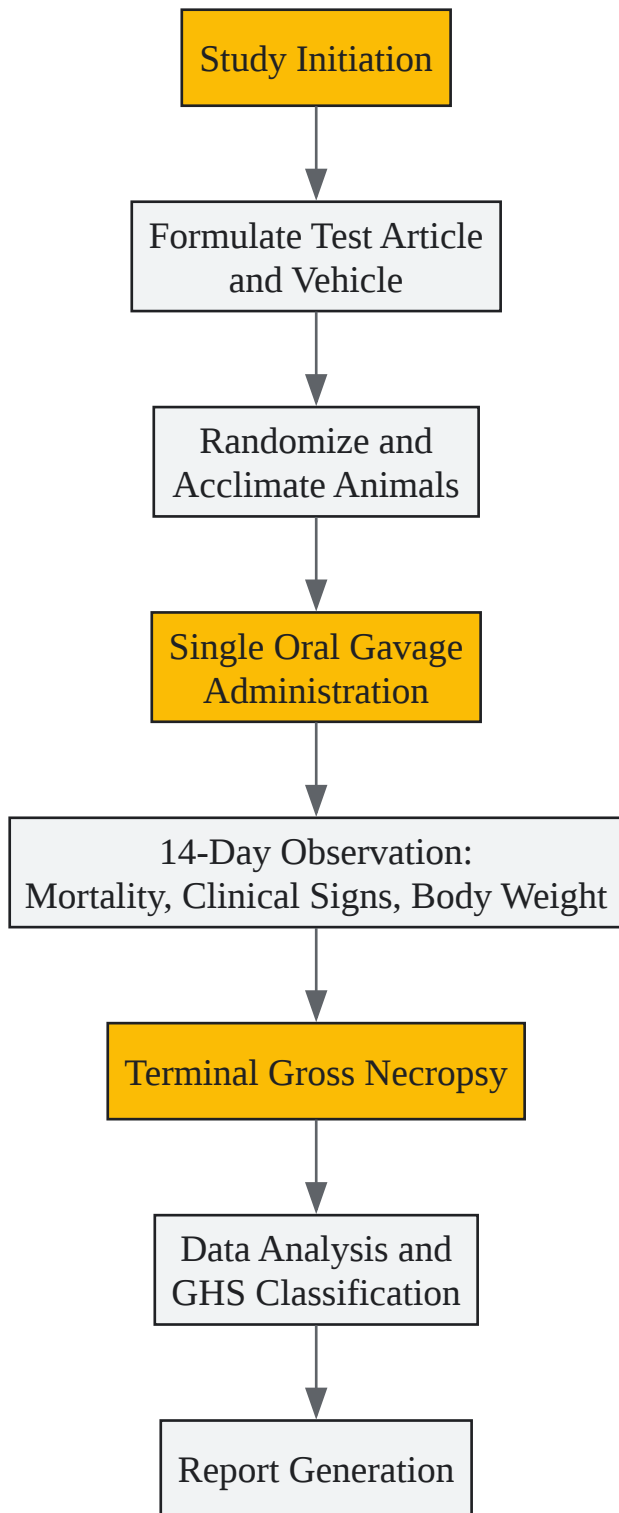
**1. Objective:** To determine the acute oral toxicity and identify target organs of **Diclobutrazol** in a rodent model.

### 2. Methodology:

- **Test System:** OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).
- **Animals:** Female Wistar rats (n= per group), aged 8-12 weeks.
- **Dosing:** Administer **Diclobutrazol** via oral gavage in a single dose. Test a progression of doses (e.g., 50, 300, 2000 mg/kg body weight) to determine the toxicity class.

- **Observations:** Monitor for mortality, clinical signs of toxicity (e.g., lethargy, tremors), and changes in body weight for 14 days post-administration.
- **Necropsy:** Perform gross necropsy on all animals at termination. Collect and preserve key organs (liver, kidneys, spleen, heart, lungs) for potential histopathological examination.
- **Endpoint:** Determine the LD<sub>50</sub> or classify the substance according to the Globally Harmonized System (GHS).

The workflow for this experimental approach can be summarized as follows:



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## References

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